

Personal protective equipment for handling Iem 1460

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Compound of Interest

Compound Name: Iem 1460

Cat. No.: B1662290

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Essential Safety and Handling Guide for IEM 1460

This document provides immediate and essential safety, operational, and disposal information for the handling of **IEM 1460** (N,N,N-trimethyl-5-[(tricyclo[3.3.1.1^{3,7}]dec-1-ylmethyl)amino]-1-pentanaminium, bromide, hydrobromide), a selective antagonist of GluA2-lacking, Ca²⁺-permeable AMPA receptors. This guide is intended for researchers, scientists, and drug development professionals to ensure safe laboratory practices and build confidence in chemical handling.

Immediate Safety Information

IEM 1460 is a chemical compound that requires careful handling to avoid potential health hazards. The primary risks associated with this compound are irritation to the skin, eyes, and respiratory system.

Hazard Identification and Precautionary Measures

Hazard Statement	GHS Classification	Precautionary Measures
H315: Causes skin irritation.	Skin irritation (Category 2)	P264: Wash skin thoroughly after handling. P280: Wear protective gloves.
H319: Causes serious eye irritation.	Eye irritation (Category 2A)	P280: Wear eye protection/face protection. P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. P337+P313: If eye irritation persists: Get medical advice/attention.
H335: May cause respiratory irritation.	Specific target organ toxicity (single exposure) (Category 3)	P261: Avoid breathing dust/fume/gas/mist/vapors/spray. P271: Use only outdoors or in a well-ventilated area. P304+P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing. P312: Call a POISON CENTER/doctor if you feel unwell.

First Aid Procedures

Exposure Route	First Aid Measures
After inhalation	Move the individual to fresh air. If the person is unconscious, place them in a stable side position for transportation.
After skin contact	Immediately wash the affected area with soap and water and rinse thoroughly.
After eye contact	Rinse opened eye for several minutes under running water.
After swallowing	If symptoms persist, consult a doctor.

Operational Plan: Handling and Storage

Proper operational procedures are critical to maintaining a safe laboratory environment when working with **ITEM 1460**.

Personal Protective Equipment (PPE)

A comprehensive set of PPE should be worn at all times when handling **ITEM 1460** to minimize exposure.

PPE Category	Recommended Equipment
Hand Protection	Protective gloves (e.g., nitrile, neoprene).
Eye/Face Protection	Safety glasses with side-shields or goggles.
Skin and Body Protection	Laboratory coat.
Respiratory Protection	Use in a well-ventilated area or under a fume hood. If dust is generated, a NIOSH-approved respirator may be necessary.

Storage

Storage Condition	Recommendation
Temperature	Store at room temperature.
Container	Keep the container tightly closed.
Environment	Desiccate to protect from moisture.

Disposal Plan

The disposal of **ITEM 1460** and its containers must be conducted in accordance with institutional and local regulations for chemical waste. Improper disposal can lead to environmental contamination and potential health risks.

General Disposal Guidelines

- **Waste Classification:** Treat all **ITEM 1460** waste as hazardous chemical waste.
- **Segregation:** Do not mix **ITEM 1460** waste with other waste streams unless compatibility is confirmed. At a minimum, segregate acids, bases, solvents, and oxidizers.
- **Containerization:** Use designated, properly labeled, and sealed containers for waste collection. Ensure containers are compatible with the chemical.
- **Labeling:** All waste containers must be clearly labeled with the contents, concentration, and associated hazards.
- **Collection:** Arrange for collection by your institution's environmental health and safety (EHS) department or a licensed hazardous waste disposal contractor.

Specific Disposal Steps

- **Unused Product:** Dispose of any unwanted or expired **ITEM 1460** as hazardous waste. Do not attempt to dispose of it down the drain or in regular trash.
- **Contaminated Materials:** Any materials that have come into contact with **ITEM 1460**, such as gloves, pipette tips, and paper towels, should be collected in a designated hazardous waste container.

- Empty Containers: Empty containers should be triple-rinsed with a suitable solvent. The rinsate must be collected and disposed of as hazardous waste. After rinsing, the container can be disposed of as non-hazardous waste, with the label defaced.

Experimental Protocols

The following are detailed methodologies for common experiments involving **IEM 1460**.

Whole-Cell Patch-Clamp Recording

This protocol is used to measure the effect of **IEM 1460** on AMPA receptor currents in cultured cells.

- Cell Preparation: Culture HEK293 cells and transfect them with the desired AMPA receptor subunit cDNAs. Allow 24-48 hours for protein expression.
- Solution Preparation:
 - External Solution (in mM): 140 NaCl, 2.5 KCl, 2 CaCl₂, 1 MgCl₂, 10 HEPES, 10 glucose (pH 7.4).
 - Internal Solution (in mM): 140 CsCl, 2 MgCl₂, 10 EGTA, 10 HEPES, 2 ATP-Mg (pH 7.2).
 - **IEM 1460** Stock Solution: Prepare a stock solution in water or DMSO.
- Recording Procedure:
 - Establish a whole-cell patch-clamp configuration on a transfected cell.
 - Perfuse the cell with the external solution.
 - Apply glutamate to elicit an AMPA receptor-mediated current.
 - Co-apply glutamate with varying concentrations of **IEM 1460** to determine the inhibitory effect.
 - Record currents at a sampling frequency of at least 10 kHz and filter at 2-5 kHz.

- Analyze the peak current amplitude to determine the IC₅₀ of **IEM 1460**.

In Vivo Administration in Mice

This protocol describes the procedure for administering **IEM 1460** to mice for behavioral or electrophysiological studies.

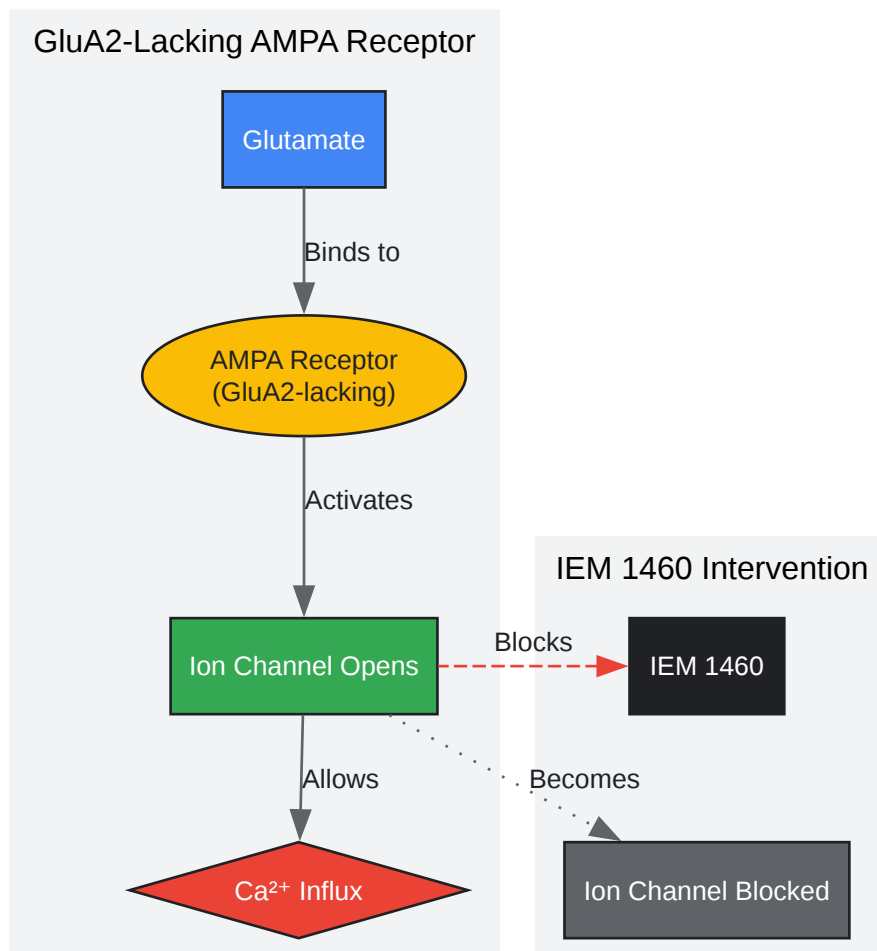
- Animal Handling: All procedures should be approved by the local ethics committee and performed in accordance with institutional guidelines for animal care.
- Solution Preparation: Dissolve **IEM 1460** in sterile saline to the desired concentration (e.g., 1 mg/mL).
- Administration:
 - Weigh the mouse to determine the correct dosage.
 - Administer the **IEM 1460** solution via intraperitoneal (i.p.) injection.
 - Monitor the animal for any adverse effects.
- Experimental Procedure:
 - For behavioral studies, conduct the desired behavioral tests at the time of expected peak drug effect.
 - For in vivo electrophysiology, implant a recording array in the brain region of interest and record neuronal activity before and after **IEM 1460** administration.

Visualizations

Mechanism of Action of **IEM 1460**

The following diagram illustrates the mechanism by which **IEM 1460** blocks Ca²⁺-permeable, GluA2-lacking AMPA receptors.

Mechanism of Action of IEM 1460 at AMPA Receptors



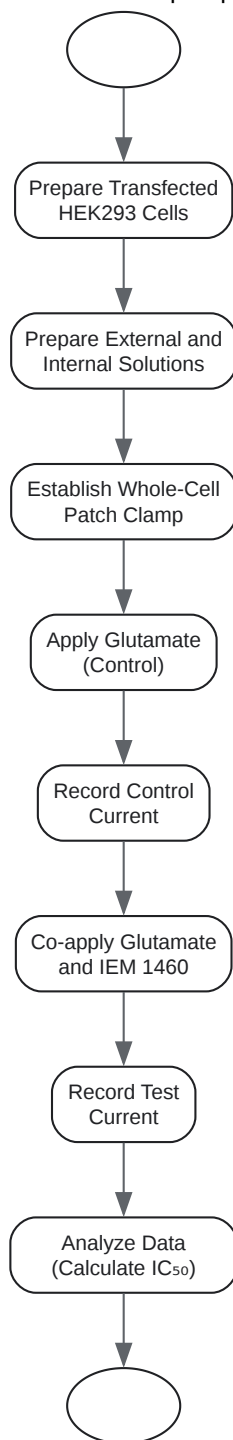
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Caption: Mechanism of **IEM 1460** at GluA2-lacking AMPA receptors.

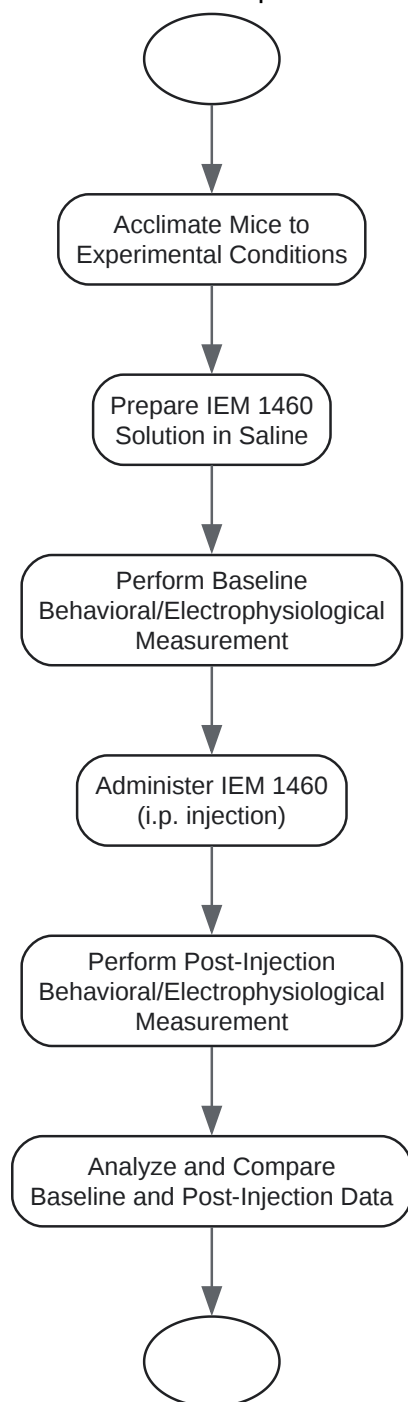
Experimental Workflow: Whole-Cell Patch-Clamp

This diagram outlines the step-by-step workflow for a whole-cell patch-clamp experiment to assess the effect of **IEM 1460**.

Workflow for Whole-Cell Patch-Clamp Experiment with IEM 1460



Workflow for In Vivo Mouse Experiment with IEM 1460

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